

"Antifungal agent 87" spectrum of activity against fungal pathogens

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antifungal agent 87

Cat. No.: B15563803

[Get Quote](#)

An In-depth Technical Guide on the Antifungal Agent 87 (AFA-87)

For Researchers, Scientists, and Drug Development Professionals

Abstract: **Antifungal Agent 87** (AFA-87) is a novel investigational compound demonstrating a broad spectrum of activity against a wide range of clinically relevant fungal pathogens. This document provides a comprehensive overview of the in vitro and in vivo activity of AFA-87, details the experimental protocols used for its evaluation, and describes its putative mechanism of action. The data presented herein support the continued development of AFA-87 as a potential new therapeutic option for invasive fungal infections.

Spectrum of In Vitro Activity

AFA-87 has demonstrated potent activity against both yeast and mold pathogens. The in vitro efficacy was determined using standard broth microdilution methods as outlined by the Clinical and Laboratory Standards Institute (CLSI).^{[1][2][3]} The following tables summarize the minimum inhibitory concentration (MIC) and minimum fungicidal concentration (MFC) data for AFA-87 against a panel of fungal isolates.

Table 1: In Vitro Antifungal Activity of AFA-87 against Candida Species

Organism (No. of Isolates)	MIC50 (µg/mL)	MIC90 (µg/mL)	MFC (µg/mL)
Candida albicans (50)	0.125	0.5	1
Candida glabrata (50)	0.25	1	2
Candida parapsilosis (30)	0.06	0.25	0.5
Candida tropicalis (30)	0.125	0.5	1
Candida krusei (20)	0.5	2	4
Candida auris (40)	0.25	1	>4

MIC50/90 values represent the lowest concentration of AFA-87 that inhibited 50% and 90% of the isolates, respectively.

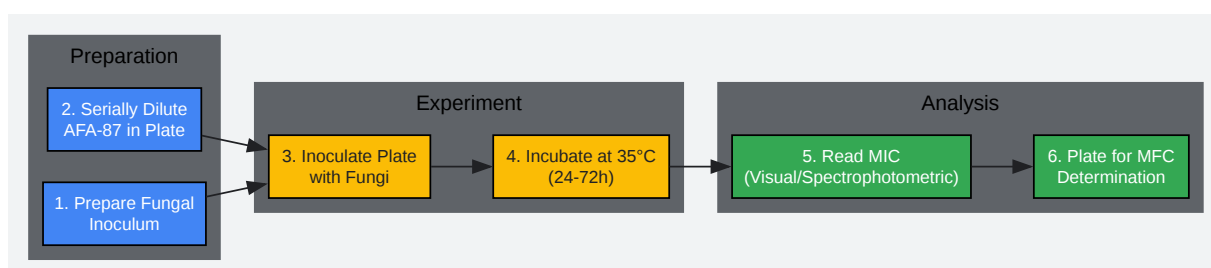
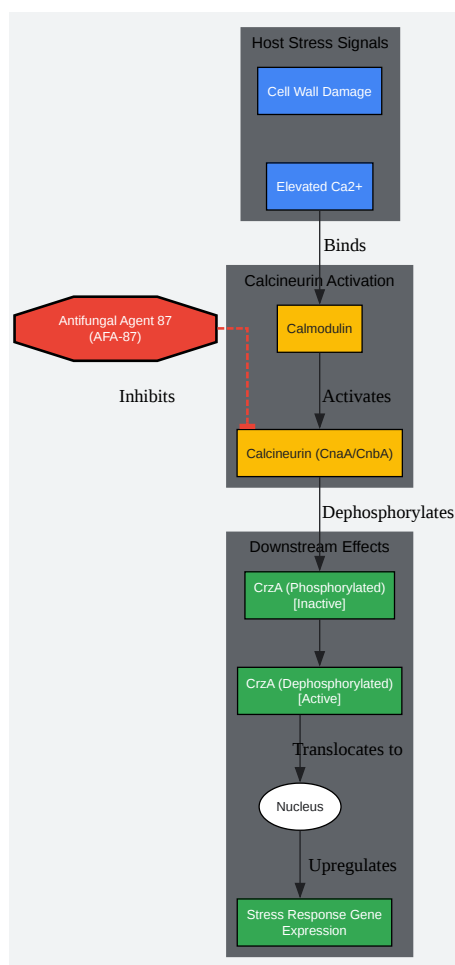
Table 2: In Vitro Antifungal Activity of AFA-87 against Filamentous Fungi

Organism (No. of Isolates)	MIC50 (µg/mL)	MIC90 (µg/mL)	MFC (µg/mL)
Aspergillus fumigatus (50)	0.25	1	2
Aspergillus flavus (30)	0.5	1	2
Aspergillus terreus (20)	1	4	8
Fusarium solani (15)	2	8	>16
Scedosporium apiospermum (15)	1	4	8

MIC values for filamentous fungi were determined by the lowest concentration showing complete inhibition of growth.

Mechanism of Action

AFA-87 is hypothesized to act via the inhibition of the calcineurin signaling pathway, a critical pathway for stress response, virulence, and survival in many fungal pathogens. By disrupting this pathway, AFA-87 compromises the fungal cell's ability to adapt to host environments and withstand the effects of other stressors, leading to cell death.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A Practical Guide to Antifungal Susceptibility Testing - PMC [pmc.ncbi.nlm.nih.gov]
- 2. academic.oup.com [academic.oup.com]
- 3. longdom.org [longdom.org]
- To cite this document: BenchChem. ["Antifungal agent 87" spectrum of activity against fungal pathogens]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15563803#antifungal-agent-87-spectrum-of-activity-against-fungal-pathogens]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

